

Application Notes and Protocols: L57 Stock Solution Preparation

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Compound of Interest

Compound Name: L57

Cat. No.: B15574497

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Introduction

L57 is a novel, artificial peptide identified through phage display technology that demonstrates high-affinity binding to the low-density lipoprotein receptor-related protein 1 (LRP1).^{[1][2]} LRP1 is a key receptor involved in receptor-mediated transcytosis (RMT) across the blood-brain barrier (BBB).^[2] The **L57** peptide has been shown to have significant BBB permeability, making it a promising and safe vector for the targeted delivery of therapeutics to the central nervous system (CNS).^{[1][2]} Proper preparation of **L57** stock solutions is the critical first step for ensuring reproducible and accurate results in in-vitro and in-vivo experimental models.

Physicochemical Properties and Data

Quantitative data for the **L57** peptide are summarized below. The molecular weight is calculated from its amino acid sequence (TWPKHFDKHTFYSILKLGKH-OH).

Table 1: **L57** Peptide Properties

Property	Value	Source / Note
Amino Acid Sequence	TWPKHF DK HTFY SIL KL GKH -OH	[2]
Molecular Weight	~2483.0 g/mol	Calculated
Appearance	White to off-white lyophilized powder	Typical for synthetic peptides
Purity	>95% (HPLC recommended)	Standard for research-grade peptides
Binding Target	Cluster 4 of LRP1	[2]
Binding Affinity (EC50)	45 nM	[2]

Table 2: Recommended Solvents and Concentrations

Parameter	Recommendation	Notes
Primary Solvent	Sterile, nuclease-free water or Phosphate-Buffered Saline (PBS), pH 7.4	Peptides are generally soluble in aqueous buffers.
Alternative Solvent	Dimethyl Sulfoxide (DMSO)	For peptides with solubility issues. Use minimal volume to dissolve, then dilute with an aqueous buffer.
Stock Concentration	1-10 mM	A 1 mM stock is standard for initial experiments. Higher concentrations depend on solubility.
Working Concentration	Varies by assay (e.g., 1-100 μ M)	Concentration-dependent uptake has been observed in vitro. [1]
Storage (Powder)	-20°C to -80°C, desiccated	Protect from moisture to ensure long-term stability.
Storage (Stock Solution)	-80°C in single-use aliquots	Avoid repeated freeze-thaw cycles.

Experimental Protocol: Preparation of a 1 mM L57 Stock Solution

This protocol describes the preparation of a 1 mM stock solution of the **L57** peptide.

I. Materials

- **L57** peptide (lyophilized powder)
- Solvent: Sterile, nuclease-free water or DMSO (ACS Reagent Grade)[\[3\]](#)
- Sterile, low-adhesion polypropylene microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Benchtop centrifuge

II. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the lyophilized peptide powder in a clean environment to avoid contamination.
- Consult the Material Safety Data Sheet (MSDS) for DMSO if used, as it can facilitate the absorption of other chemicals through the skin.[\[4\]](#)

III. Calculation To prepare a 1 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$

- Example for 1 mL of 1 mM **L57** stock:
 - $\text{Mass (mg)} = 1 \text{ mM} \times 1 \text{ mL} \times 2483.0 \text{ g/mol} / 1000$
 - $\text{Mass (mg)} = 2.483 \text{ mg}$

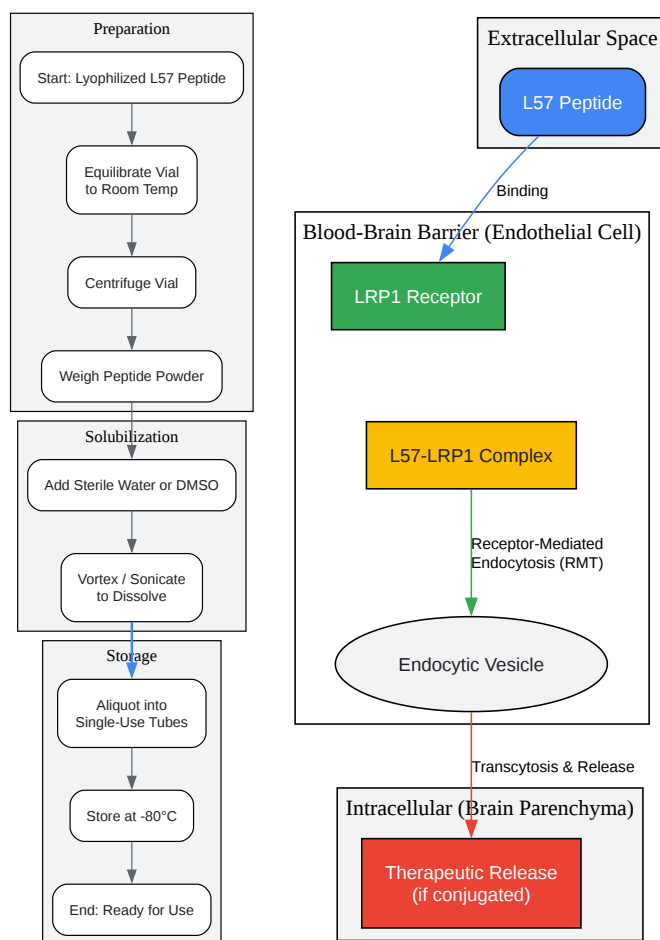
IV. Step-by-Step Procedure

- **Equilibration:** Before opening, allow the vial containing the lyophilized **L57** peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the powder.
- **Centrifugation:** Briefly centrifuge the vial to ensure all the lyophilized powder is collected at the bottom.
- **Weighing:** Accurately weigh the required amount of **L57** powder (e.g., 2.483 mg) and transfer it to a sterile microcentrifuge tube. Alternatively, if the peptide is supplied in a pre-weighed vial (e.g., 1 mg), calculate the volume of solvent needed to achieve the desired concentration.

- Solubilization:
 - Carefully add the calculated volume of sterile water (or other aqueous buffer) to the microcentrifuge tube containing the peptide.
 - If using DMSO, add a small initial volume (e.g., 50-100 μ L) to fully dissolve the peptide, then dilute to the final volume with your desired aqueous buffer (e.g., PBS).
- Mixing: Gently vortex the solution for 10-15 seconds to ensure the peptide is completely dissolved. Visually inspect the solution to confirm there are no particulates. If necessary, brief sonication in a water bath can be used to aid dissolution.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μ L) in sterile, low-adhesion polypropylene tubes.
- Storage: Store the aliquots at -80°C for long-term use. For short-term use (a few days), storage at -20°C is acceptable.

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for preparing the **L57** stock solution and the biological pathway of its uptake.



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